

Structural analysis of fluorinated phenylglycine derivatives

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Compound of Interest

Compound Name: (2S)-2-Amino-2-(3,4,5-trifluorophenyl)acetic acid

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An In-Depth Technical Guide to the Structural Analysis of Fluorinated Phenylglycine Derivatives

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Abstract

The strategic incorporation of fluorine into bioactive molecules represents a cornerstone of modern medicinal chemistry, offering a powerful tool to modulate physicochemical and pharmacological properties.[1][2] Phenylglycine, a non-proteinogenic amino acid, is a key structural motif in various natural products and synthetic pharmaceuticals.[3][4] The convergence of these two areas—fluorinated phenylglycine derivatives—provides researchers with unique building blocks for drug discovery.[5][6][7] These derivatives can enhance metabolic stability, fine-tune binding affinity, and alter conformational preferences, ultimately leading to improved therapeutic candidates.[8][9] This guide provides a comprehensive overview of the essential techniques for the structural elucidation of these valuable compounds, focusing on X-ray crystallography, Nuclear Magnetic Resonance (NMR) spectroscopy, and computational modeling. It is designed for researchers, scientists, and drug

development professionals seeking to leverage these powerful analytical methods to accelerate their research.

The Rationale: Why Fluorinated Phenylglycine?

The utility of fluorinated phenylglycine derivatives in drug design stems from the unique properties of the fluorine atom and the phenylglycine scaffold.

- **The Fluorine Advantage:** Fluorine is the most electronegative element, yet its van der Waals radius (1.47 Å) is only slightly larger than that of hydrogen (1.20 Å).^{[8][10]} This allows it to act as a "super-hydrogen," introducing potent electronic changes with minimal steric disruption.^[11] Key benefits include:
 - **Metabolic Stability:** The carbon-fluorine (C-F) bond is exceptionally strong (~485 kJ/mol), making it resistant to metabolic cleavage by enzymes like cytochrome P450.^{[2][10]} Replacing a metabolically labile C-H bond with a C-F bond can significantly increase a drug's half-life.
 - **Modulation of Physicochemical Properties:** Fluorination can alter a molecule's lipophilicity (LogP), acidity (pKa), and hydrogen bonding capabilities, which are critical for absorption, distribution, metabolism, and excretion (ADME) profiles.^{[1][12]}
 - **Conformational Control:** The strong electron-withdrawing nature of fluorine can influence the conformational preferences of the molecule, potentially locking it into a bioactive conformation for enhanced target binding.^[1]
- **The Phenylglycine Scaffold:** As a non-proteinogenic amino acid, phenylglycine introduces structural diversity not accessible with standard amino acids. A key characteristic is the increased propensity for racemization at the α -carbon, as the benzylic proton is more acidic. This stereochemical instability presents both a challenge and an opportunity, making precise structural analysis essential.^[3]

The combination of these features makes fluorinated phenylglycine derivatives highly sought-after building blocks in the synthesis of peptides and small molecules, promising enhanced stability and novel biological activity.^{[6][13]}

The Gold Standard: Single-Crystal X-ray Crystallography

X-ray crystallography provides an unambiguous, high-resolution snapshot of a molecule's three-dimensional structure in the solid state. It is the definitive method for determining precise bond lengths, bond angles, torsional angles, and intermolecular interactions that govern crystal packing.

Causality of Method Selection

For fluorinated phenylglycine derivatives, crystallography is indispensable for:

- **Absolute Stereochemistry:** Confirming the R/S configuration of the chiral α -carbon.
- **Conformational Analysis:** Directly visualizing the preferred conformation of the molecule in the solid state, including the torsion angles that define the backbone and side-chain orientation.
- **Intermolecular Interactions:** Identifying and quantifying hydrogen bonds, ionic interactions, and weaker contacts like C-H...F interactions, which can play a role in crystal packing and receptor binding.^[11]

Data Presentation: Structural Parameters

The following table presents hypothetical, yet realistic, crystallographic data for a series of phenylglycine derivatives to illustrate the structural impact of fluorination.

Parameter	Phenylglycine	4-Fluoro-phenylglycine	2,4-Difluoro-phenylglycine
Bond Length (Å)			
C α - C β	1.531	1.530	1.529
C4 - F	N/A	1.362	1.359
C2 - F	N/A	N/A	1.355
Bond Angle (°)			
C1-C6-C5	120.1	120.0	118.5
C3-C4-C5	119.9	122.1 (C-F)	122.3 (C-F)
Torsion Angle (°)			
N-C α -C β -C1 (χ^1)	-65.2	-68.9	-71.4

Note: Data are representative and for illustrative purposes.

Experimental Protocol: Single-Crystal X-ray Diffraction

This protocol provides a self-validating workflow for obtaining high-quality crystal structures.

- Crystal Growth (Self-Validation Checkpoint):
 - Dissolve 5-10 mg of the purified fluorinated phenylglycine derivative in a minimal amount of a suitable solvent (e.g., methanol, ethanol, or an ethyl acetate/hexane mixture).
 - Employ slow evaporation, vapor diffusion, or solvent layering techniques. For vapor diffusion, place the solution in a small vial inside a larger, sealed jar containing a precipitant solvent (e.g., hexane or diethyl ether).
 - Validation: Visually inspect the resulting crystals under a microscope. Ideal crystals are single, well-formed, and free of cracks or defects.
- Crystal Mounting and Data Collection:

- Carefully select and mount a suitable crystal (typically 0.1-0.3 mm) on a cryoloop.
- Flash-cool the crystal in a stream of liquid nitrogen (100 K) to minimize radiation damage.
- Mount the crystal on a diffractometer equipped with a Mo K α ($\lambda=0.71073$ Å) or Cu K α ($\lambda=1.5418$ Å) X-ray source.
- Collect a full sphere of diffraction data using a series of omega (ω) and phi (ϕ) scans.
- Structure Solution and Refinement:
 - Process the raw diffraction data (integration and scaling) using software like HKL-2000 or XDS.
 - Solve the structure using direct methods or dual-space algorithms (e.g., SHELXT). This will provide an initial model of the atomic positions.
 - Refine the structural model against the experimental data using full-matrix least-squares on F^2 (e.g., with SHELXL). This involves refining atomic positions, and anisotropic displacement parameters.
 - Locate and refine hydrogen atoms from the difference Fourier map or place them in calculated positions.
 - Validation: The quality of the final structure is assessed by refinement statistics. Key indicators include the R1 factor (should be < 0.05 for good data), wR2 (< 0.15), and the goodness-of-fit (should be close to 1.0).

Solution-State Insights: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for studying the structure and dynamics of molecules in solution, providing an environment that more closely mimics physiological conditions. For organofluorine compounds, ^{19}F NMR is an exceptionally sensitive and informative tool.^{[14][15]}

Causality of Method Selection

- ^1H and ^{13}C NMR: Provide the fundamental carbon-hydrogen framework of the molecule, confirming its identity and purity.
- ^{19}F NMR: Offers unique advantages due to the properties of the ^{19}F nucleus:
 - High Sensitivity: The ^{19}F nucleus has a spin of $\frac{1}{2}$ and a high gyromagnetic ratio, resulting in a sensitivity that is 83% that of ^1H .[\[16\]](#)
 - 100% Natural Abundance: Unlike ^{13}C , the NMR-active ^{19}F isotope is 100% naturally abundant, yielding strong signals without isotopic enrichment.[\[14\]](#)
 - Wide Chemical Shift Range: ^{19}F chemical shifts span a range of over 800 ppm, minimizing signal overlap and making the shifts highly sensitive to subtle changes in the local electronic environment.[\[17\]](#)[\[18\]](#) This makes ^{19}F NMR an exquisite probe for studying protein-ligand interactions or conformational changes.[\[19\]](#)

Data Presentation: ^{19}F NMR Chemical Shifts

The position of a fluorine substituent on the phenyl ring dramatically influences its ^{19}F chemical shift.

Fluorine Position	Typical Chemical Shift Range (ppm, vs. CFCl_3)	Comments
ortho-Fluoro	-110 to -140	Often shows coupling to vicinal ^1H and other ^{19}F nuclei.
meta-Fluoro	-100 to -120	Generally the least shielded of the aromatic fluorines.
para-Fluoro	-115 to -130	Chemical shift is sensitive to substituents on the ring.
CF_3 Group	-60 to -80	Typically appears as a sharp singlet if not coupled to other nuclei.

Reference:[\[16\]](#)[\[18\]](#)

Experimental Protocol: ^{19}F NMR Spectroscopy

- Sample Preparation:
 - Dissolve ~5 mg of the fluorinated phenylglycine derivative in 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or D_2O).
 - Add a small amount of an internal standard if precise chemical shift referencing is required, although external referencing to CFCl_3 (0 ppm) is common. Trifluorotoluene can also be used as a reference.[\[14\]](#)
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup and Tuning (Self-Validation Checkpoint):
 - Insert the sample into the NMR spectrometer.
 - Lock onto the deuterium signal of the solvent.
 - Validation: Tune and match the ^{19}F channel on the NMR probe. Proper tuning is critical for achieving high sensitivity and correct signal shapes.
 - Shim the magnetic field to achieve high homogeneity, resulting in sharp, symmetrical peaks.
- Data Acquisition:
 - Set the spectral width to cover the expected range of ^{19}F signals (e.g., 200-250 ppm).
 - Use a standard pulse-acquire experiment. A 30-45° pulse angle is often sufficient.
 - Set the relaxation delay (d1) to at least 1-2 seconds.
 - Acquire a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
 - For complex spectra, consider acquiring a proton-decoupled ^{19}F spectrum ($^{19}\text{F}\{^1\text{H}\}$) to simplify multiplets by removing J-coupling to protons.
- Data Processing and Analysis:

- Apply a Fourier transform to the acquired free induction decay (FID).
- Phase the resulting spectrum to ensure all peaks are in pure absorption mode.
- Reference the chemical shift axis to CFCl_3 at 0 ppm.
- Integrate the signals to determine the relative ratios of different fluorine environments.
- Analyze the coupling patterns (J-coupling) to deduce through-bond connectivity.

Complementary Power: Quantum Chemical Calculations

Computational chemistry provides a theoretical framework to complement and interpret experimental data. Quantum chemical calculations can predict molecular structures, relative energies of conformers, and spectroscopic properties like NMR chemical shifts.[\[20\]](#)

Causality of Method Selection

For fluorinated phenylglycine derivatives, computational modeling is used to:

- Predict Conformational Landscapes: Determine the relative energies of different staggered and eclipsed conformers to understand the flexibility of the molecule.[\[21\]](#)
- Corroborate Experimental Data: Calculate NMR chemical shieldings and compare them with experimental shifts to aid in signal assignment and structural validation.[\[22\]](#)
- Analyze Electronic Properties: Visualize molecular orbitals and calculate electrostatic potential surfaces to understand how fluorination impacts the molecule's reactivity and interaction potential.[\[23\]](#)[\[24\]](#)

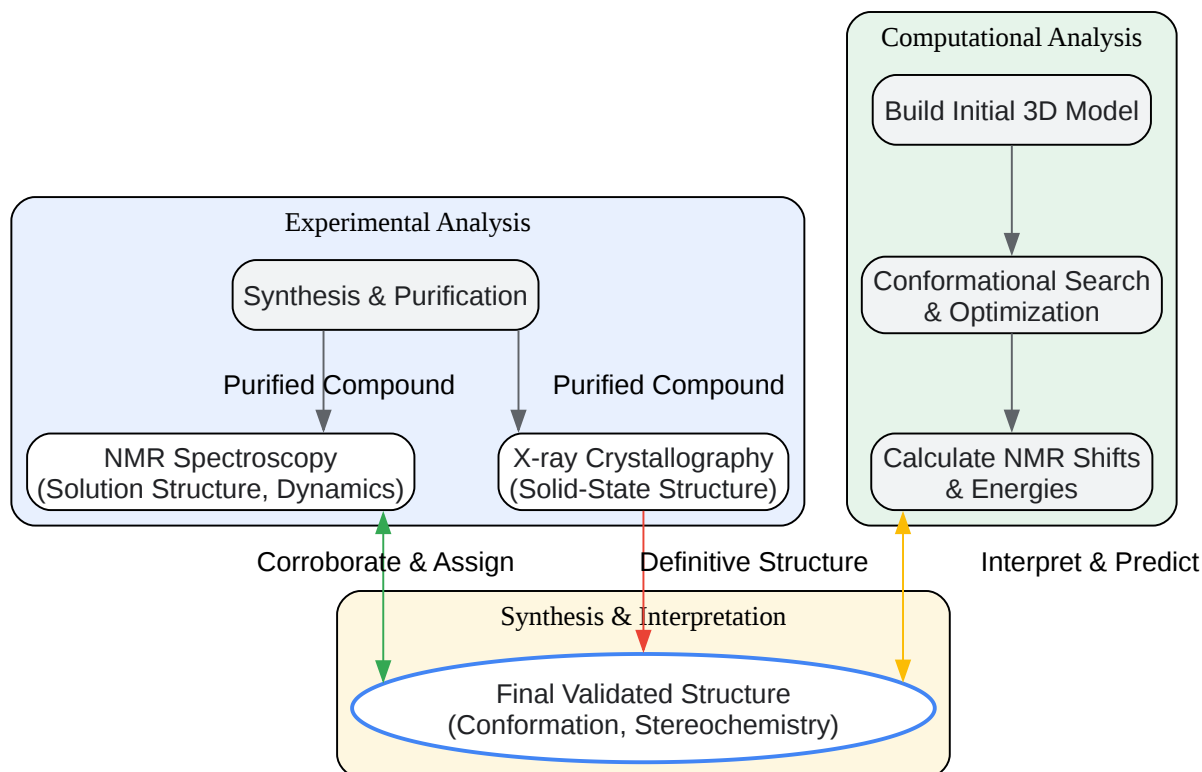
Experimental Protocol: Conformational Analysis Workflow

- Structure Building:

- Build the 3D structure of the fluorinated phenylglycine derivative using a molecular editor (e.g., Avogadro, GaussView).
- Geometry Optimization (Self-Validation Checkpoint):
 - Perform an initial geometry optimization using a computationally efficient level of theory, such as Density Functional Theory (DFT) with the B3LYP functional and a modest basis set like 6-31G(d).
 - Validation: Confirm that the optimization has converged to a true minimum on the potential energy surface by performing a vibrational frequency calculation. The absence of imaginary frequencies indicates a stationary point.[\[20\]](#)
- Conformational Search:
 - Systematically rotate key dihedral angles (e.g., N-C α , C α -C β , C β -C1) in increments (e.g., 30°) to generate a series of starting conformers.
 - Optimize the geometry of each starting conformer at the same level of theory (e.g., B3LYP/6-31G(d)).
- High-Level Energy Refinement and NMR Calculation:
 - Take the unique low-energy conformers from the search and perform a final, more accurate single-point energy calculation using a higher level of theory, such as the MP2 method with a larger basis set like aug-cc-pVDZ, to obtain more reliable relative energies. [\[22\]](#)
 - For the most stable conformers, calculate NMR chemical shieldings using the Gauge-Independent Atomic Orbital (GIAO) method.[\[22\]](#)
 - Convert the calculated absolute shieldings to chemical shifts by referencing them to a calculated shielding value for a standard compound (e.g., TMS for $^1\text{H}/^{13}\text{C}$, CFCl_3 for ^{19}F).

Integrated Structural Analysis Workflow

The most robust structural elucidation is achieved by integrating all three techniques. A typical workflow demonstrates the synergy between these methods.



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Caption: Integrated workflow for structural analysis.

Conclusion

The structural analysis of fluorinated phenylglycine derivatives is a multifaceted process that requires a synergistic application of advanced analytical techniques. X-ray crystallography provides definitive solid-state structures, while NMR spectroscopy, particularly ^{19}F NMR, offers unparalleled insight into solution-state conformation and dynamics. These experimental approaches, when augmented by quantum chemical calculations, create a self-validating system for comprehensive structural elucidation. By employing the methodologies outlined in

this guide, researchers can confidently characterize these high-value molecules, accelerating the design and development of next-generation therapeutics.

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